

Technical Guide: Composition and Analysis of Tocopherols in Covi-ox® T-70

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the tocopherol composition of **Covi-ox®** T-70, a natural mixed tocopherol product. The information herein is intended to support research, development, and quality control activities by providing detailed compositional data and outlining the analytical methodologies used for its characterization.

Tocopherol Composition of Covi-ox® T-70

Covi-ox® T-70 is a concentrated form of natural mixed tocopherols derived from vegetable oils. It is characterized by a high proportion of gamma- and delta-tocopherols, in addition to the alpha- and beta-tocopherol isomers. The typical distribution of these tocopherols is summarized in the table below.

Table 1: Typical Tocopherol Composition in **Covi-ox**® T-70

Tocopherol Isomer	Typical Percentage (%)
d-alpha-Tocopherol	14%
d-beta-Tocopherol	2%
d-gamma-Tocopherol	60%
d-delta-Tocopherol	24%



Note: As a natural product, the exact percentages may vary slightly between batches.

Analytical Methodology for Tocopherol Profiling

The quantitative determination of the different tocopherol isomers in products like **Covi-ox**® T-70 is typically achieved through chromatographic techniques. High-Performance Liquid Chromatography (HPLC) is a widely used and robust method for the separation and quantification of these closely related compounds.[1][2] Normal-Phase HPLC (NP-HPLC) is particularly well-suited for resolving the four tocopherol isomers.[2]

Representative Experimental Protocol: Normal-Phase HPLC

The following is a representative protocol for the analysis of mixed tocopherols, based on established and validated methods in the scientific literature.

2.1.1. Principle

This method utilizes a normal-phase silica column to separate the tocopherol isomers based on their polarity. The less polar alpha-tocopherol elutes first, followed by the more polar beta-, gamma-, and delta-tocopherols. Detection is typically performed using a fluorescence or UV-Vis detector.

2.1.2. Materials and Reagents

- Mobile Phase: A mixture of hexane and a polar solvent such as isopropanol or ethyl acetate.
 The exact ratio is optimized to achieve the best separation.
- Standards: Certified reference standards of alpha-, beta-, gamma-, and delta-tocopherol.
- Sample Preparation: The **Covi-ox**® T-70 sample is accurately weighed and diluted in the mobile phase to a suitable concentration.

2.1.3. Instrumentation

- HPLC system equipped with a pump, autosampler, and column oven.
- Normal-phase silica column (e.g., 250 mm x 4.6 mm, 5 μm particle size).



• Fluorescence detector (Excitation: ~290 nm, Emission: ~330 nm) or UV-Vis detector.

2.1.4. Chromatographic Conditions

• Flow Rate: 1.0 mL/min

Column Temperature: 30 °C

Injection Volume: 10 μL

· Detection: Fluorescence or UV-Vis

2.1.5. Procedure

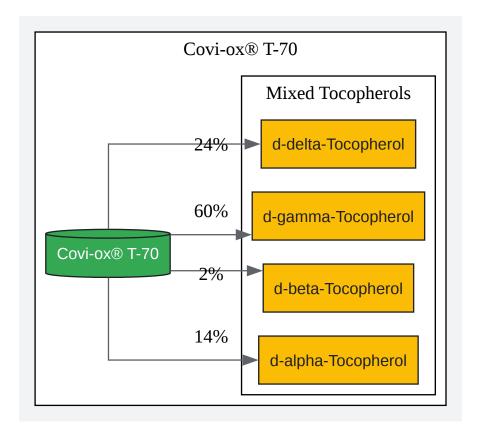
- Standard Preparation: Prepare a series of standard solutions of each tocopherol isomer at known concentrations.
- Sample Preparation: Accurately weigh the Covi-ox® T-70 sample and dissolve it in a known volume of the mobile phase.
- Calibration: Inject the standard solutions into the HPLC system to generate a calibration curve for each tocopherol isomer.
- Sample Analysis: Inject the prepared sample solution into the HPLC system.
- Quantification: Identify the peaks in the sample chromatogram based on the retention times
 of the standards. Quantify the amount of each tocopherol by comparing the peak area to the
 calibration curve.

Other analytical techniques that can be employed for tocopherol analysis include gas chromatography (GC) and supercritical fluid chromatography (SFC).[3][4]

Logical Relationship of Tocopherols in Covi-ox® T-70

The following diagram illustrates the composition of **Covi-ox**® T-70, showcasing the individual tocopherol components that constitute the final product.





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Composition of Covi-ox® T-70

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[https://www.benchchem.com/product/b120575#what-are-the-different-tocopherols-in-coviox-t-70]

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